

# Performance evaluation of Disperse Orange 31 versus reactive dyes on polyester

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disperse orange 31

Cat. No.: B3432603

[Get Quote](#)

## Performance Showdown: Disperse Orange 31 vs. Reactive Dyes on Polyester

A Comparative Guide for Researchers and Textile Scientists

In the realm of synthetic fiber coloration, the dyeing of polyester presents a unique set of challenges and considerations. The inherent hydrophobicity and crystalline structure of polyester fibers necessitate the use of specialized dyes and processes to achieve vibrant, durable, and high-performance coloration. This guide provides an in-depth, objective comparison of the performance of a conventional disperse dye, C.I. **Disperse Orange 31**, against the innovative approach of using reactive dyes on surface-modified polyester. This analysis is supported by experimental data and detailed methodologies to assist researchers, scientists, and textile development professionals in making informed decisions for their specific applications.

## Executive Summary

Disperse dyes are the established industry standard for dyeing polyester, offering excellent compatibility and performance.[1] **Disperse Orange 31**, a representative monoazo disperse dye, provides good overall fastness properties on conventional polyester fabrics.[2] Conversely, reactive dyes, which form strong covalent bonds with fibers, are not naturally suited for the inert chemical structure of polyester.[3] However, recent advancements in surface modification, such as chitosan treatment, have enabled the application of reactive dyes to polyester, opening new

avenues for achieving high-fastness coloration.[4][5] This guide will demonstrate that while **Disperse Orange 31** offers a reliable and straightforward dyeing process for unmodified polyester, reactive dyes on surface-modified polyester present a compelling alternative with the potential for superior wet fastness properties.

## Data Presentation: A Head-to-Head Comparison

The following tables summarize the quantitative performance data for **Disperse Orange 31** on standard polyester and a representative reactive dye on surface-modified polyester.

Table 1: Fastness Properties of C.I. **Disperse Orange 31** on 100% Polyester Fabric

Fastness Test	Standard	Rating
Light Fastness	ISO	5-6
Washing Fastness (Staining)	ISO	5
Washing Fastness (Fading)	ISO	4-5
Perspiration Fastness (Staining)	ISO	5
Perspiration Fastness (Fading)	ISO	4-5
Ironing Fastness (Staining)	ISO	2-3
Ironing Fastness (Fading)	ISO	4-5

Data sourced from World Dye Variety.[2]

Table 2: Performance of Reactive Dyes on Surface-Modified 100% Polyester Fabric

Performance Metric	Result
Washing Fastness	Good to Excellent
Rubbing Fastness	Good to Excellent
Color Strength (K/S value)	Dependent on modification and dye concentration

Note: Specific numerical ratings for fastness of reactive dyes on modified polyester can vary depending on the modification process, the specific reactive dye used, and the depth of shade. However, studies consistently report good to excellent wet fastness properties due to the formation of covalent bonds.<sup>[4][6]</sup>

## Experimental Protocols

Detailed methodologies are crucial for the replication and validation of experimental findings. The following sections outline the standard procedures for dyeing polyester with **Disperse Orange 31** and the process of surface modification with chitosan followed by reactive dyeing.

### Protocol 1: High-Temperature Exhaust Dyeing of 100% Polyester with C.I. Disperse Orange 31

This protocol describes a standard high-temperature, high-pressure exhaust dyeing method for polyester fabric.<sup>[7][8]</sup>

#### 1. Materials and Reagents:

- 100% polyester fabric
- C.I. **Disperse Orange 31**
- Dispersing agent
- Acetic acid (to adjust pH)
- Sodium hydrosulfite (reducing agent for after-clearing)
- Sodium hydroxide (for after-clearing)

#### 2. Pre-treatment:

- The polyester fabric is first scoured to remove any impurities, oils, and sizes. This is typically done in a solution containing a non-ionic detergent and sodium carbonate at 60°C for 30 minutes.<sup>[9]</sup>
- The fabric is then thoroughly rinsed with water and dried.

#### 3. Dye Bath Preparation:

- A paste of the required amount of **Disperse Orange 31** is made with a small amount of water and a dispersing agent.<sup>[8]</sup>
- The dye paste is then added to the dye bath containing water.

- The pH of the dye bath is adjusted to 4.5-5.5 using acetic acid.[8]

#### 4. Dyeing Process:

- The pre-treated polyester fabric is introduced into the dye bath at 60°C.[8]
- The temperature is raised to 130°C at a rate of 1-2°C per minute.[7][8]
- Dyeing is continued at 130°C for 60 minutes to allow for the diffusion and fixation of the dye molecules within the polyester fibers.[7][8]
- After dyeing, the bath is cooled down to 60°C before the fabric is removed.[8]

#### 5. After-treatment (Reduction Clearing):

- The dyed fabric is rinsed with hot water.
- A reduction clearing bath is prepared with sodium hydrosulfite and sodium hydroxide.[7]
- The fabric is treated in this bath to remove any unfixed dye from the surface, which is crucial for improving wash fastness.
- Finally, the fabric is rinsed thoroughly and dried.

## Protocol 2: Surface Modification of Polyester with Chitosan for Reactive Dyeing

This protocol details the steps for modifying the surface of polyester fabric with chitosan to enable it to be dyed with reactive dyes.[4][10]

#### 1. Materials and Reagents:

- 100% polyester fabric
- Sodium hydroxide (for alkaline pre-treatment)
- Chitosan (medium molecular weight)
- Acetic acid (to dissolve chitosan)
- Reactive dye (e.g., C.I. Reactive Red 3)[5]
- Sodium carbonate (for fixing the reactive dye)
- Glauber's salt or sodium chloride (electrolyte)

#### 2. Alkaline Pre-treatment:

- The polyester fabric is first treated with an aqueous solution of sodium hydroxide (e.g., 15-80 g/dm<sup>3</sup>) to partially hydrolyze the fiber surface, creating hydrophilic groups.[5] This step

enhances the adhesion of chitosan.

### 3. Chitosan Application:

- A solution of chitosan is prepared by dissolving it in a dilute solution of acetic acid.[10]
- The alkali-treated fabric is then padded with the chitosan solution.
- The fabric is dried and cured to fix the chitosan onto the fiber surface.[10]

### 4. Reactive Dyeing Process:

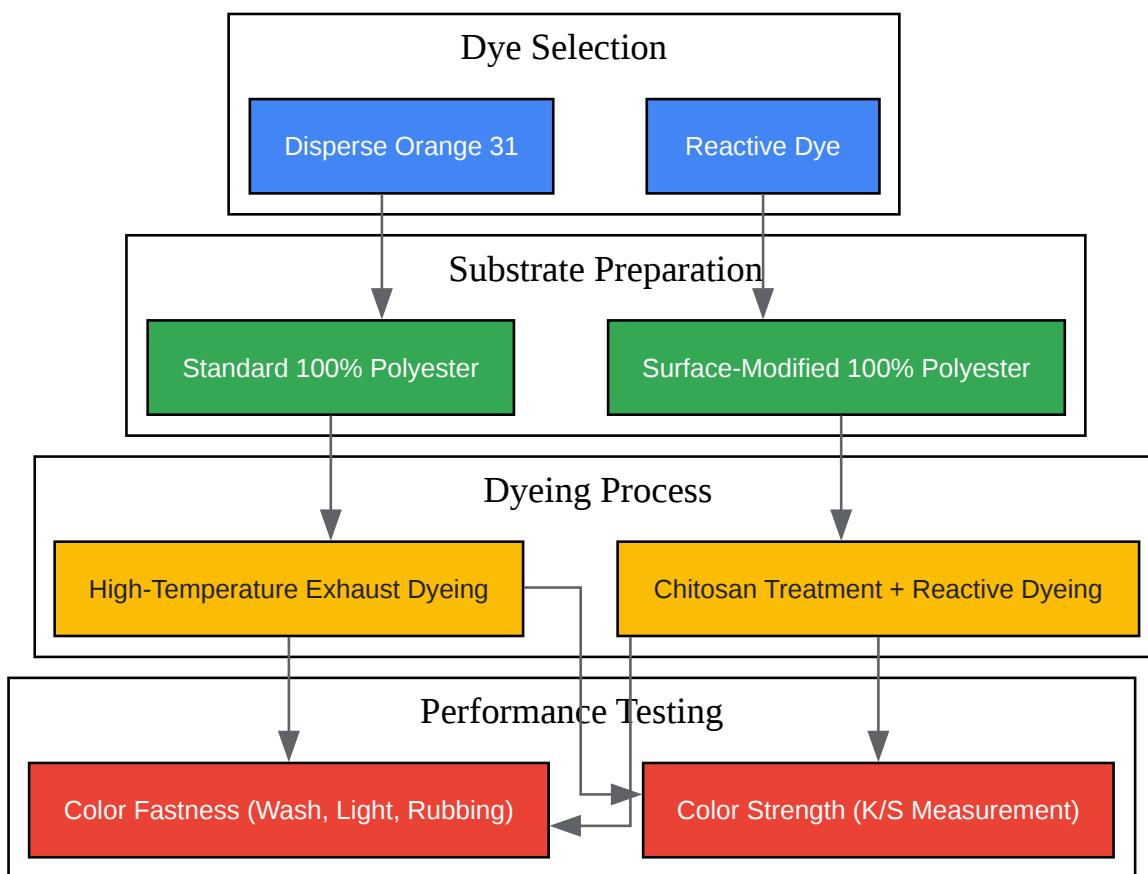
- A dye bath is prepared with the reactive dye, an electrolyte (Glauber's salt or sodium chloride), and water.
- The chitosan-treated polyester fabric is immersed in the dye bath.
- The dyeing process is typically carried out at a temperature suitable for the specific reactive dye, often lower than that for disperse dyes.
- After the initial dyeing phase for dye exhaustion, an alkali such as sodium carbonate is added to the dye bath to raise the pH and facilitate the covalent bond formation between the reactive dye and the hydroxyl and amino groups of the chitosan.[4]

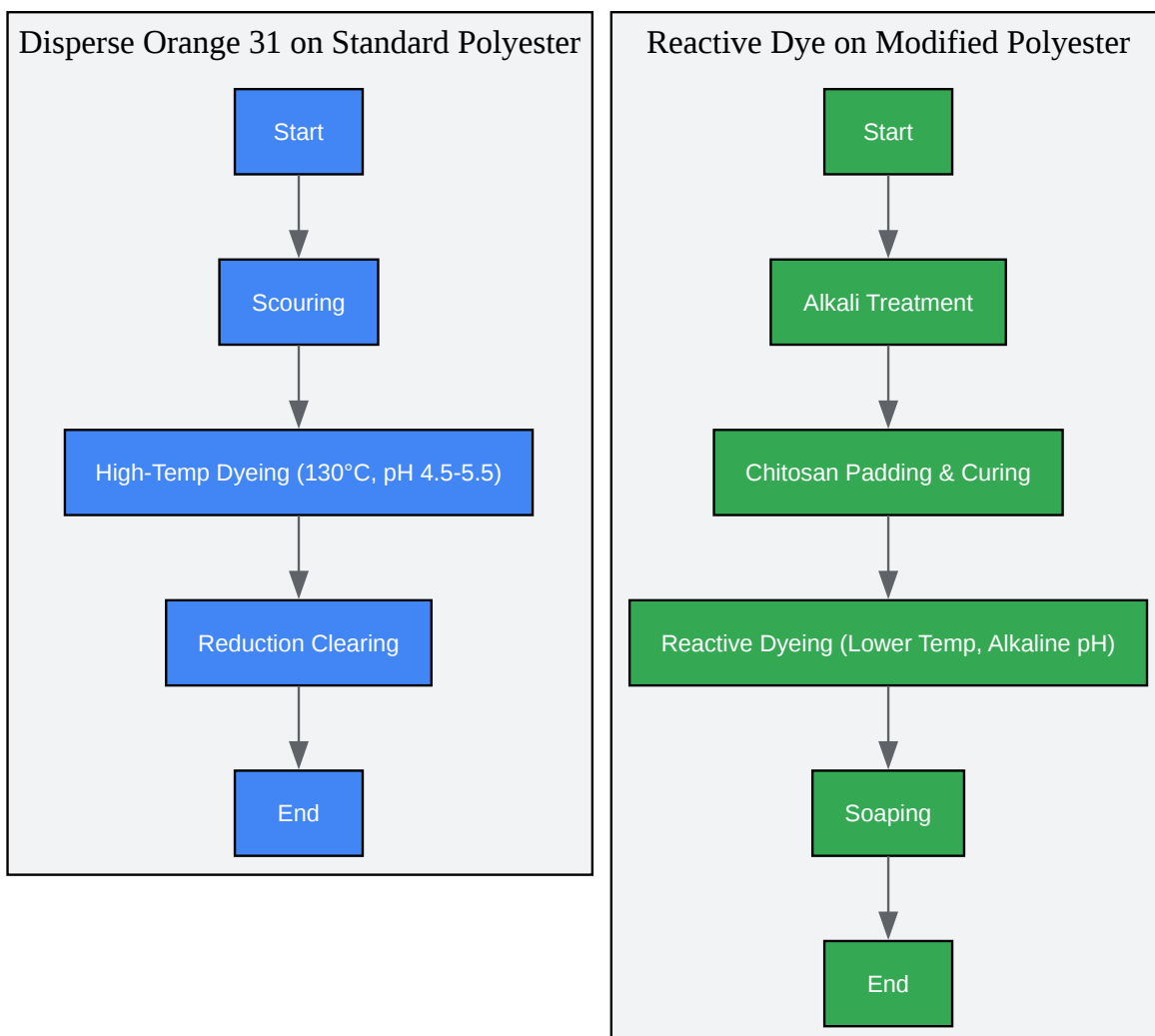
### 5. After-treatment:

- The dyed fabric is rinsed thoroughly to remove any unfixed reactive dye and chemicals.
- A soaping treatment is often carried out to ensure the removal of all hydrolyzed dye, which is essential for achieving good wet fastness.

## Visualization of Experimental Workflows

To better illustrate the logical flow of the performance evaluation and the dyeing processes, the following diagrams are provided in the DOT language for Graphviz.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. vichem.vn [vichem.vn]

- 2. worlddyevariety.com [worlddyevariety.com]
- 3. Unpacking the Differences Between Disperse and Reactive Dyes - Skychem Group [skychemi.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. scribd.com [scribd.com]
- 8. textilelearner.net [textilelearner.net]
- 9. ijcmas.com [ijcmas.com]
- 10. dergipark.org.tr [dergipark.org.tr]
- To cite this document: BenchChem. [Performance evaluation of Disperse Orange 31 versus reactive dyes on polyester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3432603#performance-evaluation-of-disperse-orange-31-versus-reactive-dyes-on-polyester]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)